

# safety and handling of zinc trifluoroacetate hydrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *zinc;2,2,2-trifluoroacetate;hydrate*

Cat. No.: *B11818885*

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An In-depth Technical Guide on the Safety and Handling of Zinc Trifluoroacetate Hydrate

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for zinc trifluoroacetate hydrate, a compound utilized in various research and development applications, including proteomics and chemical synthesis. Given the limited availability of quantitative toxicological data, a cautious and informed approach to its handling is paramount. This document summarizes the available safety information, outlines safe handling procedures, and provides emergency protocols.

## Chemical Identification and Physical Properties

Zinc trifluoroacetate hydrate is a white crystalline solid. It is hygroscopic, meaning it readily absorbs moisture from the air. Key identification and property data are summarized below.

Property	Value
Chemical Name	Zinc trifluoroacetate hydrate
Synonyms	Trifluoroacetic acid zinc salt hydrate, Zinc(II) 2,2,2-trifluoroacetate hydrate
CAS Number	207801-31-8
Molecular Formula	$\text{Zn}(\text{CF}_3\text{COO})_2 \cdot x\text{H}_2\text{O}$
Molecular Weight	291.42 g/mol (anhydrous basis)[1]
Appearance	White to off-white solid[2]
Solubility	Soluble in water. Slightly soluble in DMSO and Methanol.[2]
Stability	Hygroscopic; sensitive to moisture.[3]
Storage Temperature	Store in a cool, dry place under an inert atmosphere.[3][4]

## Hazard Identification and Classification

Zinc trifluoroacetate hydrate is classified as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.

GHS Classification:[5]

- Skin Irritation: Category 2
- Eye Irritation: Category 2A
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)

Hazard Statements (H-phrases):

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

Precautionary Statements (P-phrases):[\[3\]](#)

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/ eye protection/ face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Toxicological Information

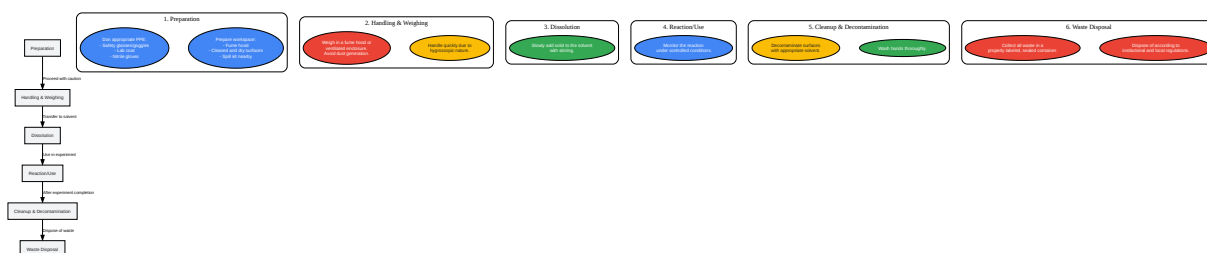
There is a notable lack of quantitative toxicological data for zinc trifluoroacetate hydrate in publicly available literature and safety data sheets.

Toxicity Data	Value
Acute Oral Toxicity	No data available
Acute Dermal Toxicity	No data available
Acute Inhalation Toxicity	No data available
Carcinogenicity	No data available
Mutagenicity	No data available
Teratogenicity	No data available

Note: The absence of data does not imply that the substance is non-toxic. Standard precautions for handling hazardous chemicals should be strictly followed.

## Experimental Protocols: Safe Handling Workflow

Due to the lack of specific, detailed experimental protocols in the available literature, a general workflow for the safe handling of zinc trifluoroacetate hydrate is presented below. This workflow is based on standard laboratory safety practices for handling hazardous, hygroscopic solids.



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Caption: A generalized workflow for the safe handling of zinc trifluoroacetate hydrate.

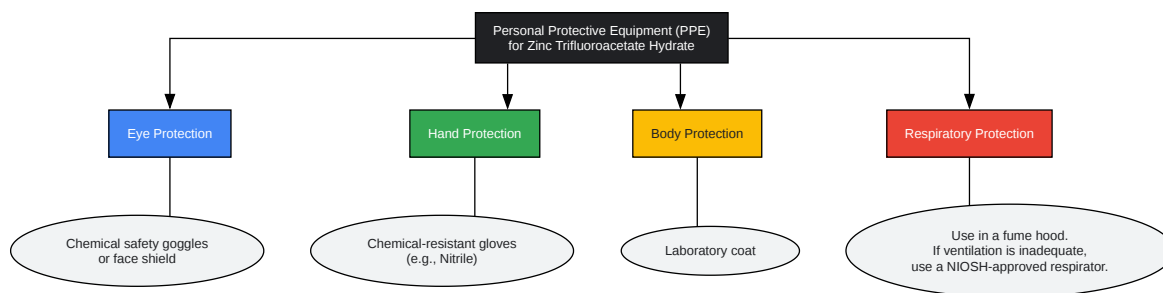
## First Aid Measures

In the event of exposure, immediate action is crucial. The following first aid measures should be taken:

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[6]</a>
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention. <a href="#">[6]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[6]</a>
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention. <a href="#">[6]</a>

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling zinc trifluoroacetate hydrate.



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Caption: Required personal protective equipment for handling zinc trifluoroacetate hydrate.

## Storage and Incompatibility

Proper storage is essential to maintain the integrity of zinc trifluoroacetate hydrate and to prevent hazardous situations.

- **Storage Conditions:** Store in a tightly closed container in a dry and well-ventilated place. It is hygroscopic and should be protected from moisture.[3]
- **Incompatible Materials:** Strong oxidizing agents.

## Accidental Release Measures

In the event of a spill, follow these procedures:

- **Evacuate:** Evacuate personnel from the immediate area.
- **Ventilate:** Ensure adequate ventilation.
- **Contain:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.

- Clean-up: Carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.
- Decontaminate: Clean the spill area thoroughly with a suitable solvent.

## Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow the material to be released into the environment.

## Conclusion

Zinc trifluoroacetate hydrate is a valuable research chemical that requires careful handling due to its irritant properties and the lack of comprehensive toxicological data. By adhering to the safety protocols outlined in this guide, researchers can minimize their risk of exposure and ensure a safe laboratory environment. Always consult the most recent Safety Data Sheet (SDS) from your supplier before use.

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Address: 3281 E Guasti Rd  
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